

# hDHODH-IN-3: A Comprehensive Technical Guide to its Therapeutic Potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: hDHODH-IN-3

Cat. No.: B2675393

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**hDHODH-IN-3**, a potent inhibitor of human dihydroorotate dehydrogenase (hDHODH), has emerged as a promising candidate for antiviral therapy. This technical guide provides an in-depth overview of **hDHODH-IN-3**, including its mechanism of action, synthesis, and preclinical data. Detailed experimental protocols and quantitative data are presented to facilitate further research and development. The primary focus of this document is on the antiviral applications of **hDHODH-IN-3**, particularly against the measles virus, as supported by current scientific literature.

## Introduction to hDHODH as a Therapeutic Target

Human dihydroorotate dehydrogenase (hDHODH) is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA, RNA, and other vital cellular components.<sup>[1]</sup> This pathway is particularly crucial for rapidly proliferating cells, such as cancer cells and activated lymphocytes, as well as for the replication of many viruses that rely on the host cell's machinery for nucleotide synthesis.<sup>[2][3]</sup> Inhibition of hDHODH depletes the intracellular pyrimidine pool, leading to cell cycle arrest and inhibition of viral replication, making it an attractive target for therapeutic intervention in a range of diseases, including cancer, autoimmune disorders, and viral infections.<sup>[3][4]</sup>

## hDHODH-IN-3: An Overview

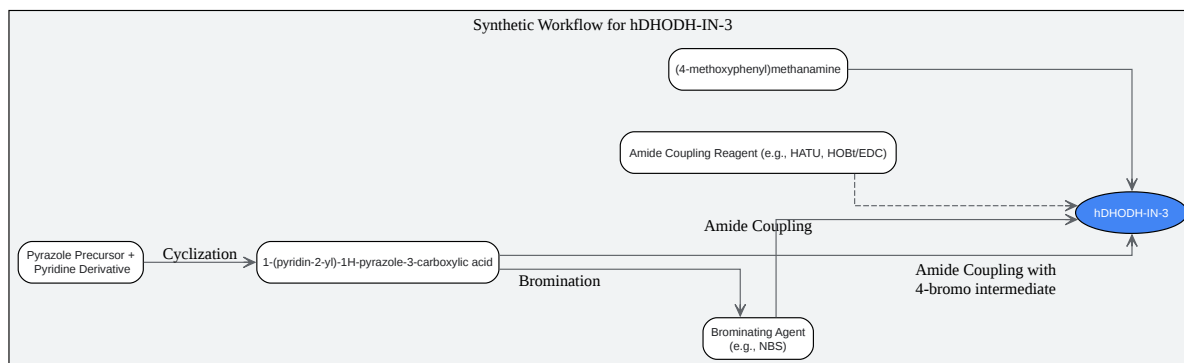
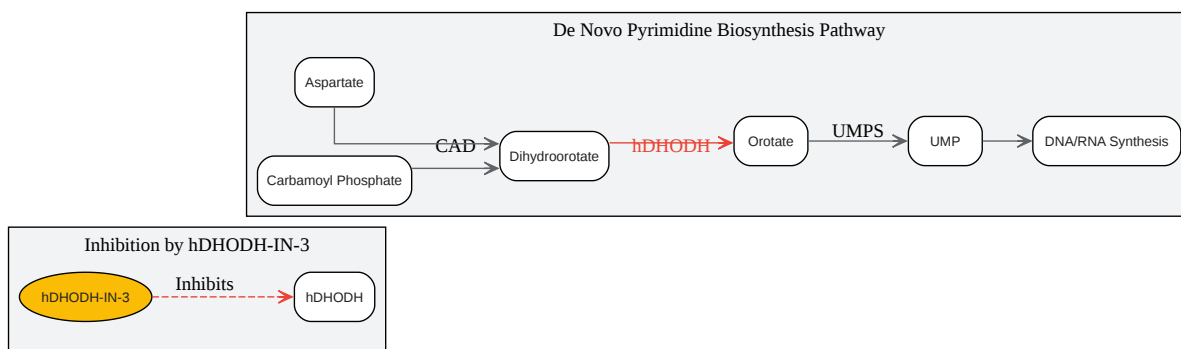
**hDHODH-IN-3** (also referred to as compound 21d) is a potent, selective inhibitor of human hDHODH.<sup>[4][5][6][7][8]</sup> It belongs to a class of pyrazole carboxamide derivatives that have demonstrated significant antiviral activity. The primary reported application for **hDHODH-IN-3** is in the inhibition of measles virus replication.<sup>[4][5][6][7][8]</sup>

## Chemical Properties

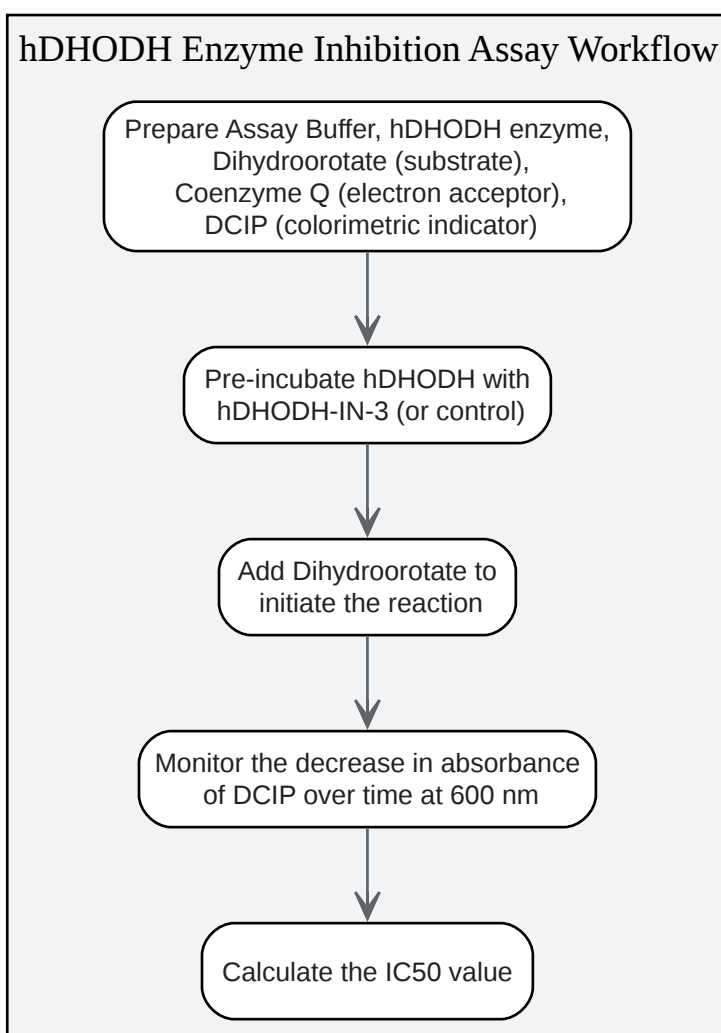
| Property          | Value  |
|-------------------|--|
| CAS Number        | 1644156-80-8   |
| Molecular Formula | C <sub>18</sub> H <sub>19</sub> BrN <sub>4</sub> O <sub>2</sub>        |
| Molecular Weight  | 403.27 g/mol   |
| Chemical Name     | 4-bromo-N-(4-methoxybenzyl)-1-(pyridin-2-yl)-1H-pyrazole-3-carboxamide |

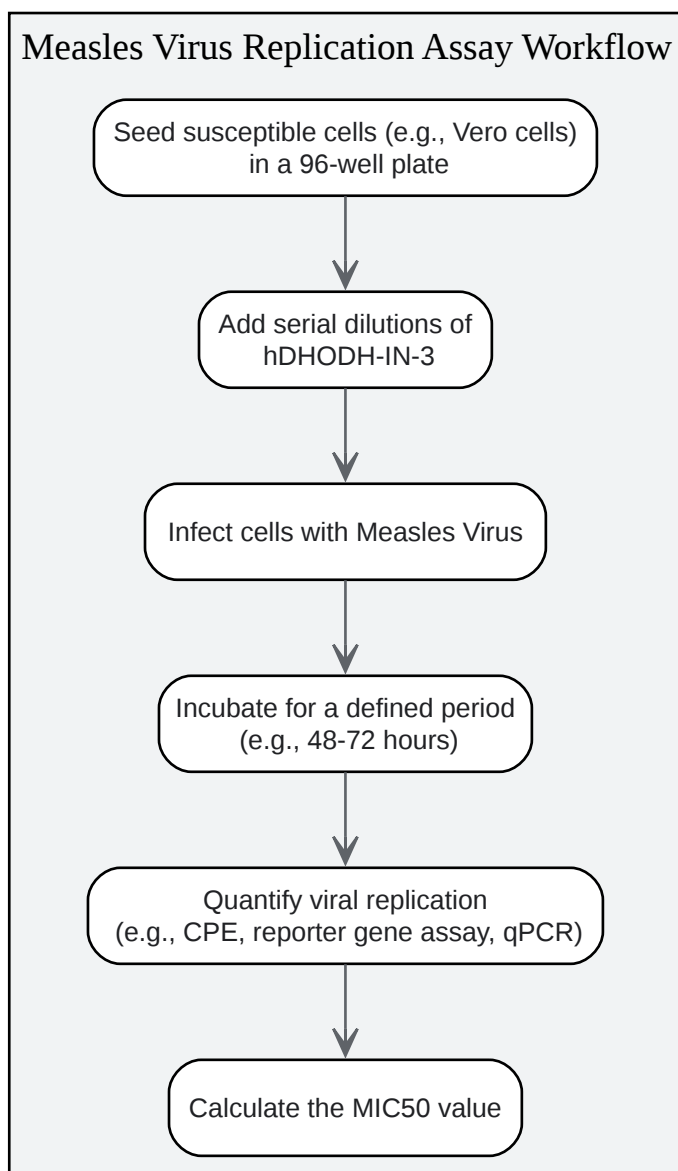
## Mechanism of Action

**hDHODH-IN-3** exerts its therapeutic effect by inhibiting the enzymatic activity of hDHODH. This inhibition blocks the conversion of dihydroorotate to orotate, a critical step in the de novo pyrimidine synthesis pathway. The resulting depletion of pyrimidines starves the cell of essential building blocks for DNA and RNA synthesis, thereby halting cell proliferation and viral replication.



## hDHODH Enzyme Inhibition Assay Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]

- 2. benthamdirect.com [benthamdirect.com]
- 3. Use of Dihydroorotate Dehydrogenase Inhibitors for Treatment of Autoimmune Diseases and Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Use of human Dihydroorotate Dehydrogenase (hDHODH) Inhibitors in Autoimmune Diseases and New Perspectives in Cancer Therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Original 2-(3-Alkoxy-1H-pyrazol-1-yl)azines Inhibitors of Human Dihydroorotate Dehydrogenase (DHODH) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Original 2-(3-Alkoxy-1H-pyrazol-1-yl)azines Inhibitors of Human Dihydroorotate Dehydrogenase (DHODH) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Yves Janin - Alkoxy-pyrazoles, inhibitors of dihydroorotate dehydrogenase (DHODH) - Research - Institut Pasteur [research.pasteur.fr]
- To cite this document: BenchChem. [hDHODH-IN-3: A Comprehensive Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2675393#hdhodh-in-3-potential-therapeutic-applications]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)